

Proper Disposal Procedures for Methyl Tridecanoate

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Compound of Interest

Compound Name: Methyl tridecanoate

Cat. No.: B150387

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This guide provides essential safety and logistical information for the proper disposal of **methyl tridecanoate**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure safe handling and regulatory compliance.

Immediate Safety and Handling Considerations

Before handling **methyl tridecanoate** for disposal, it is crucial to consult the Safety Data Sheet (SDS) provided by the supplier. There are conflicting classifications for this chemical; some suppliers classify it as non-hazardous, while others identify it as causing serious eye damage and being a long-term aquatic hazard.^{[1][2]} Therefore, it is imperative to adopt a conservative approach and manage **methyl tridecanoate** as a hazardous waste unless confirmed otherwise by your institution's Environmental Health and Safety (EHS) office.

Personal Protective Equipment (PPE) required:

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear appropriate chemical-resistant gloves.^[1]
- Skin and Body Protection: Use a lab coat or other protective clothing to prevent skin exposure.^[1]

Step-by-Step Disposal Protocol

This protocol outlines the standard operating procedure for disposing of **methyl tridecanoate** waste in a laboratory setting.

Step 1: Waste Classification

- Consult the SDS: Review the SDS for specific hazard classifications. Note that while some sources state it is not hazardous, others classify it with Hazard Statements H318 (Causes serious eye damage) and H413 (May cause long lasting harmful effects to aquatic life).[2]
- Assume Hazardous: Due to conflicting data, treat **methyl tridecanoate** waste as hazardous. This ensures the highest level of safety and compliance.
- Do Not Drain Dispose: Hazardous chemicals must never be poured down the drain.[3] Do not dispose of **methyl tridecanoate** in the regular trash.[4]

Step 2: Waste Collection and Storage

- Use a Compatible Container: Collect waste **methyl tridecanoate** in a designated, leak-proof container with a secure screw cap. The container material must be compatible with the chemical; plastic is often preferred.[3][5] Leave at least one inch of headroom to allow for expansion.[5]
- Original Containers: Whenever possible, leave the chemical in its original container. Do not mix it with other waste streams.[2]
- Labeling: Clearly label the waste container with the words "Hazardous Waste," the full chemical name ("**Methyl Tridecanoate**"), and any associated hazard warnings (e.g., "Causes Serious Eye Damage," "Aquatic Hazard").
- Satellite Accumulation Area (SAA): Store the sealed waste container in a designated SAA within the laboratory, at or near the point of generation.[3][5] The SAA must be inspected weekly for any leaks.[5]
- Segregation: Store the container away from incompatible materials, such as strong oxidizing agents and strong bases.[1]

Step 3: Arranging for Final Disposal

- Contact EHS: When the waste container is full or has been in storage for a prolonged period (typically not to exceed one year), contact your institution's Environmental Health and Safety (EHS) department or the equivalent office to schedule a waste pickup.[3][5]
- Professional Disposal: The EHS office will manage the final disposal through a licensed hazardous waste contractor.[6] Approved disposal methods may include chemical incineration with appropriate scrubbing systems.[7]

Step 4: Spill and Decontamination Procedures

- Small Spills: For minor spills, absorb the material with a non-combustible absorbent material (e.g., dry sand, earth).[7] Collect the absorbed material into a sealed container for disposal as hazardous waste.
- Large Spills: In the event of a large spill, evacuate the area and contact your EHS office immediately.
- Container Rinsing: The first rinse of an empty **methyl tridecanoate** container must be collected and disposed of as hazardous waste.[8]

Data Summary

The following table summarizes key physical and chemical properties of **methyl tridecanoate** relevant to its handling and storage.

Property	Value	Source
Physical State	Low melting solid or liquid	[1]
Appearance	Clear, colorless to pale yellow	[1][7]
Flash Point	> 110 °C / > 230 °F	[1]
Melting Point	5.5 - 7 °C / 42 - 44.6 °F	[1][9]
Boiling Point	130 - 132 °C @ 4 torr	[1]
Density	~0.864 - 0.87 g/mL at 25 °C	[7][9]
Incompatible Materials	Strong oxidizing agents, Strong bases	[1]

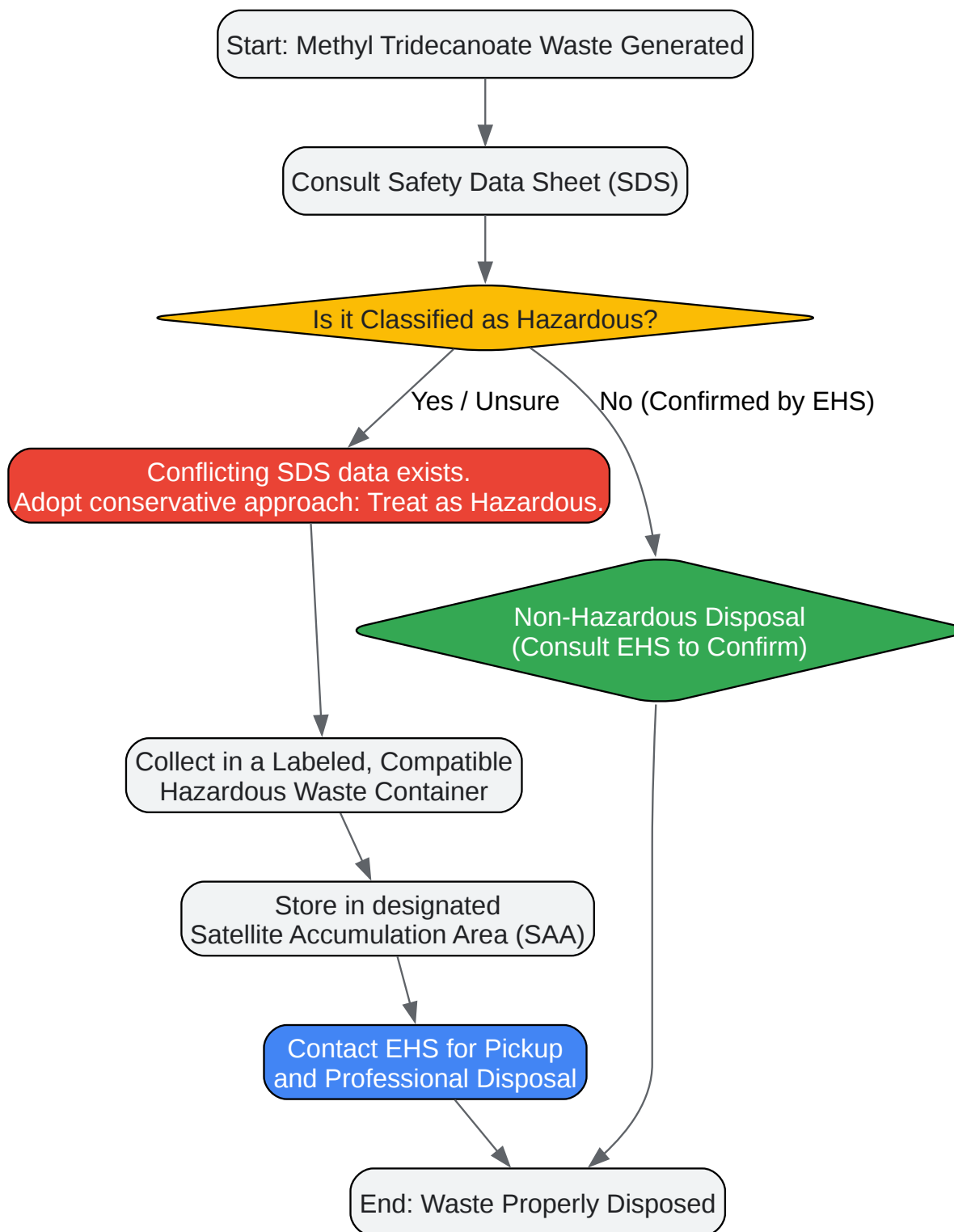
Hazard Determination Protocol

While a specific experimental protocol for **methyl tridecanoate** disposal is not necessary for the end-user, understanding the criteria for classifying chemical waste is essential. Chemical waste generators are responsible for determining if their waste is hazardous.[1] A waste is considered hazardous if it is specifically "listed" by the EPA or exhibits one or more of the following "characteristics":[3]

- Ignitability: Liquids with a flash point less than 140°F (60°C). **Methyl tridecanoate's** flash point is >230°F, so it is not considered ignitable.[1][3]
- Corrosivity: Aqueous solutions with a pH ≤ 2 or ≥ 12.5. This is not applicable to **methyl tridecanoate**. [3]
- Reactivity: Materials that are unstable, react violently with water, or generate toxic gases. **Methyl tridecanoate** is stable under normal conditions.[1]
- Toxicity: This is determined by the "Toxicity Characteristic Leaching Procedure" (TCLP) or if the substance is known to be harmful to human health or the environment. The classification of **methyl tridecanoate** as an aquatic hazard (H413) and a cause of serious eye damage (H318) by some suppliers places it in this category, warranting its disposal as hazardous waste.[2]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **methyl tridecanoate**.



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Caption: Decision workflow for **methyl tridecanoate** disposal.

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